

Proper Disposal Procedures: 2-(Aminomethyl)hexan-1-ol[1][2]

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Compound of Interest

Compound Name: 2-(Aminomethyl)hexan-1-ol

Cat. No.: B13563675

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Executive Summary & Hazard Characterization

2-(Aminomethyl)hexan-1-ol (CAS: 152754-70-6) is a bifunctional building block containing both a primary amine and a primary alcohol.[1][2] For disposal purposes, it must be treated as a Corrosive Organic Base.[2]

Unlike simple alcohols, the presence of the unhindered primary amine group (

) confers significant alkalinity.[1][2] Improper disposal can lead to violent exothermic reactions if mixed with acidic waste streams, or environmental toxicity if released into aqueous systems.[2]

Chemical Identity & Properties

Property	Data
Chemical Name	2-(Aminomethyl)hexan-1-ol
CAS Number	152754-70-6
Molecular Formula	
Molecular Weight	131.22 g/mol
Physical State	Liquid (viscous) or low-melting solid
Primary Hazard	Corrosive (Skin/Eye), Irritant
Waste Code (RCRA)	Not P/U listed; likely D002 (Corrosive) if pH 12.5


Pre-Disposal Planning & Segregation[1]

The Golden Rule: Never dispose of this chemical in the "General Organic" waste container without verifying pH compatibility.[2]

Segregation Protocols

This compound belongs to the Organic Base waste stream.[2] Strict segregation prevents immediate laboratory accidents.[2]

- **✗ INCOMPATIBLE (Do Not Mix):**
 - Strong Acids: Mixing with HCl, , or acidic aqueous waste will cause a violent exothermic neutralization, potentially rupturing the container.[2]
 - Acyl Halides / Anhydrides: Reacts rapidly to form amides/esters, generating heat and pressure.[2]
 - Oxidizers: Reaction with nitric acid or peroxides can lead to fire or explosion.[2]

- Halogenated Solvents: While often co-disposed in "halogenated waste," avoid mixing high concentrations of amines with dichloromethane over long periods due to potential alkylation reactions (though less critical than acid mixing).[2]
-  COMPATIBLE:
 - Other organic amines (e.g., Triethylamine, Pyridine).[2]
 - Non-halogenated organic solvents (Ethanol, Methanol, DMSO).[2]
 - Basic aqueous solutions (pH > 10).[2]

Step-by-Step Disposal Protocol

This protocol ensures compliance with typical EHS and RCRA regulations. Always verify with your institutional EHS officer.[2]

Phase 1: Preparation

- PPE Required:
 - Eyes: Chemical splash goggles (Face shield recommended if pouring > 500 mL).[2]
 - Hands: Nitrile gloves (Double gloving recommended; 0.11 mm minimum thickness).[2]
 - Body: Standard lab coat and closed-toe shoes.
- Container Selection: Use HDPE (High-Density Polyethylene) or Glass containers.[2] Avoid metal containers (aluminum) as amines can corrode certain alloys or react with surface oxides.[2]

Phase 2: Waste Collection[1]

- Labeling: Before adding any waste, affix a hazardous waste tag.[2]
 - Chemical Name: Write "**2-(Aminomethyl)hexan-1-ol** Solution".
 - Hazard Checkbox: Mark "Corrosive" and "Toxic".[2]

- pH: Mark "Basic" or "Alkaline" (pH > 10).
- Transfer:
 - Pour the chemical slowly into the designated "Organic Base" carboy.[2]
 - If the chemical is solid/viscous: Dissolve in a minimal amount of methanol or ethanol to facilitate transfer, only if the waste stream allows flammable solvents.[2]
- Rinsing: Triple-rinse the empty original container with a compatible solvent (e.g., ethanol).[2] Add the rinsate to the same waste container.

Phase 3: Final Disposal[1]

- Cap & Seal: Ensure the cap is tight but not over-torqued.[2]
- Secondary Containment: Place the waste container in a secondary tray to catch potential leaks.
- Pickup: Schedule a pickup with your licensed hazardous waste contractor.[2] The ultimate disposal method is Fuel Blending/Incineration.[2]

Spill Management (Immediate Response)

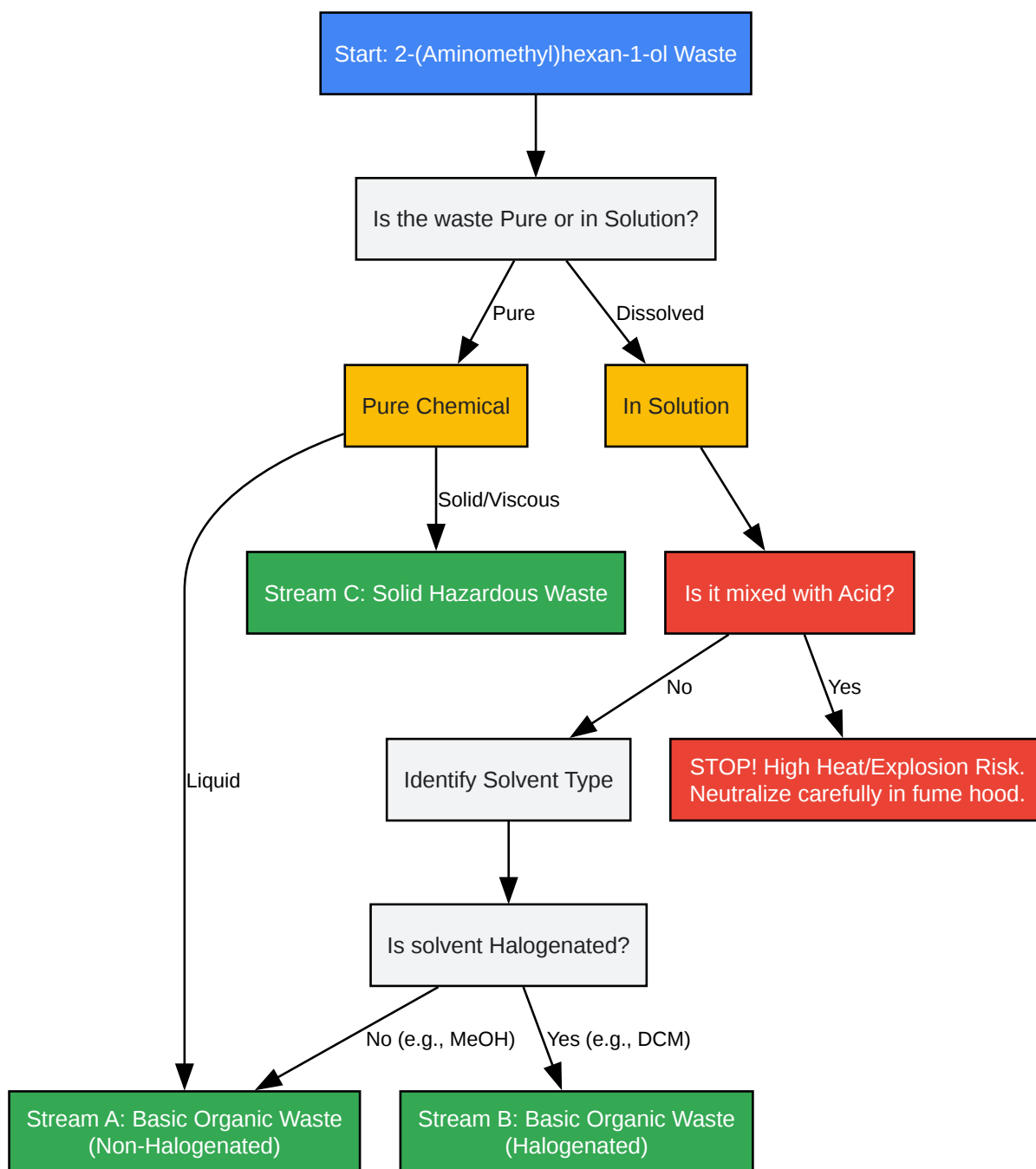
If a spill occurs during the disposal process, follow this logic:

- Evacuate & Ventilate: If the spill is > 100 mL or in a confined space, evacuate the area.[2]
- PPE Upgrade: Wear a respirator if aerosols are generated.[2]
- Containment:
 - Do NOT use paper towels (amines can react with cellulose or bleach residues).[2]
 - Use: Vermiculite, dry sand, or commercial "Caustic/Base" spill pads.[2]
- Neutralization (Optional but Recommended):
 - Apply a weak acid neutralizer (e.g., Citric Acid powder) slowly to the spill until pH is 6–8.[2]

- Warning: This will generate heat.[2]
- Cleanup: Scoop absorbed material into a plastic bag, seal, and label as "Hazardous Waste - Spill Debris (Contains Amines)".

Visual Workflow: Disposal Decision Tree

The following diagram illustrates the logical flow for determining the correct waste stream.



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Caption: Logical decision tree for segregating **2-(Aminomethyl)hexan-1-ol** waste streams to prevent incompatibility incidents.

References

- Sigma-Aldrich. (n.d.).^[2] **2-(Aminomethyl)hexan-1-ol** Product Detail. Retrieved from ^[1]^[2]
- National Institutes of Health (NIH). (2025).^[2] PubChem Compound Summary: Amino Alcohols. Retrieved from ^[1]^[2]
- National Research Council. (2011).^[2] Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.^[2] Retrieved from
- U.S. EPA. (2024).^[2] Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification.^[2] Retrieved from ^[1]^[2]

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Sources

- [1. Candidate List of substances of very high concern for Authorisation - ECHA \[echa.europa.eu\]](#)
- [2. 1-Hexanol | C6H14O | CID 8103 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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